

A Comparative Analysis of ABP 234, a Pembrolizumab Biosimilar, in Clinical Development

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Compound of Interest

Compound Name: KY 234

Cat. No.: B1673883

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An objective guide for researchers, scientists, and drug development professionals on the emerging clinical data for the pembrolizumab biosimilar, ABP 234. This document details the design of ongoing clinical trials and the established mechanism of action of its reference product, Keytruda® (pembrolizumab).

Introduction

ABP 234 is an investigational monoclonal antibody being developed by Amgen as a biosimilar to pembrolizumab (Keytruda®), a widely used cancer immunotherapy. Pembrolizumab is a humanized IgG4-kappa monoclonal antibody that targets the programmed cell death protein 1 (PD-1) receptor. By blocking the interaction of PD-1 with its ligands, PD-L1 and PD-L2, pembrolizumab releases the inhibition of the immune system, enabling T-cells to recognize and attack cancer cells. ABP 234 is currently being evaluated in Phase 3 clinical trials to demonstrate its similarity to pembrolizumab in terms of efficacy, safety, and pharmacokinetics in the treatment of non-small cell lung cancer (NSCLC).

Due to the ongoing nature of the clinical trials for ABP 234, specific quantitative data on its performance is not yet publicly available. The primary completion dates for the key studies are anticipated in 2028. This guide, therefore, focuses on presenting the available information on the clinical trial designs and the established signaling pathway of its reference product, pembrolizumab.

Comparative Clinical Trial Design

Two key Phase 3, randomized, double-blind clinical trials are underway to compare ABP 234 with pembrolizumab. The design and objectives of these studies are summarized in the tables below.

Table 1: Clinical Trial Design for NCT06311721

Parameter	Description
Official Title	A Randomized, Double-Blind Study to Compare Efficacy, Pharmacokinetics, Safety, and Immunogenicity Between ABP 234 and Keytruda® (Pembrolizumab) in Subjects with Advanced or Metastatic Non-squamous Non-Small Cell Lung Cancer
Primary Objective	To compare the efficacy of ABP 234 with the pembrolizumab reference product (Keytruda®)
Study Phase	Phase 3
Patient Population	927 participants with advanced or metastatic non-squamous NSCLC with no prior systemic treatment for advanced disease
Interventions	- Experimental Arm: ABP 234 in combination with platinum-based chemotherapy - Active Comparator Arm: Pembrolizumab (US-licensed Keytruda®) in combination with platinum-based chemotherapy - Active Comparator Arm: Pembrolizumab (EU-approved Keytruda®) in combination with platinum-based chemotherapy
Primary Outcome Measures	- Objective Response (OR) based on RECIST v1.1 - Area Under the Curve (AUC) of ABP 234

Table 2: Clinical Trial Design for NCT06430866

Parameter	Description
Official Title	A Randomized, Double-blind Study to Compare the Pharmacokinetics Between ABP 234 and Keytruda® (pembrolizumab) in Participants with Early-stage Non-squamous Non-small Cell Lung Cancer as Ad

- To cite this document: BenchChem. [A Comparative Analysis of ABP 234, a Pembrolizumab Biosimilar, in Clinical Development]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1673883#statistical-analysis-of-ky-234-clinical-trial-data\]](https://www.benchchem.com/product/b1673883#statistical-analysis-of-ky-234-clinical-trial-data)

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